Ethyl Rutinoside: Technical Synthesis, Characterization, and Application Profile[1]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Ethyl rutinoside*
CAS No.:	*187539-57-7*
Cat. No.:	*B1149303*

Get Quote

Primary CAS: 187539-57-7 Chemical Name: Ethyl 6-O-(6-deoxy-α-L-mannopyranosyl)-β-D-glucopyranoside Synonyms: Ethyl

-rutinoside; Ethyl Rhamnoglucoside[1]

Executive Summary & Chemical Identity[1][2]

Ethyl rutinoside is a disaccharide glycoside formed by the substitution of the quercetin aglycone in Rutin with an ethyl group. Unlike its parent compound Rutin (a flavonoid), **ethyl rutinoside** lacks the polyphenolic structure, retaining only the disaccharide unit (rutinose) attached to an ethyl chain.[1]

This molecule represents a critical intermediate in carbohydrate chemistry, serving as a model alkyl glycoside with surfactant properties and acting as a "chemical artifact" often observed during the ethanolic extraction of flavonoids from Fagopyrum tataricum (Tartary buckwheat).[1]

Chemical Profile Table[1]

© 2026 BenchChem. All rights reserved.

Property	Specification
CAS Number	187539-57-7
Molecular Formula	
Molecular Weight	354.35 g/mol
IUPAC Name	Ethyl 6-O-(6-deoxy-α-L-mannopyranosyl)-β-D-glucopyranoside
Solubility	Highly soluble in water, methanol, ethanol; Insoluble in non-polar solvents (hexane).[1][2]
Appearance	White to off-white hygroscopic powder.[1]
Stability	Stable in neutral aqueous solution; susceptible to acid hydrolysis at high temperatures.

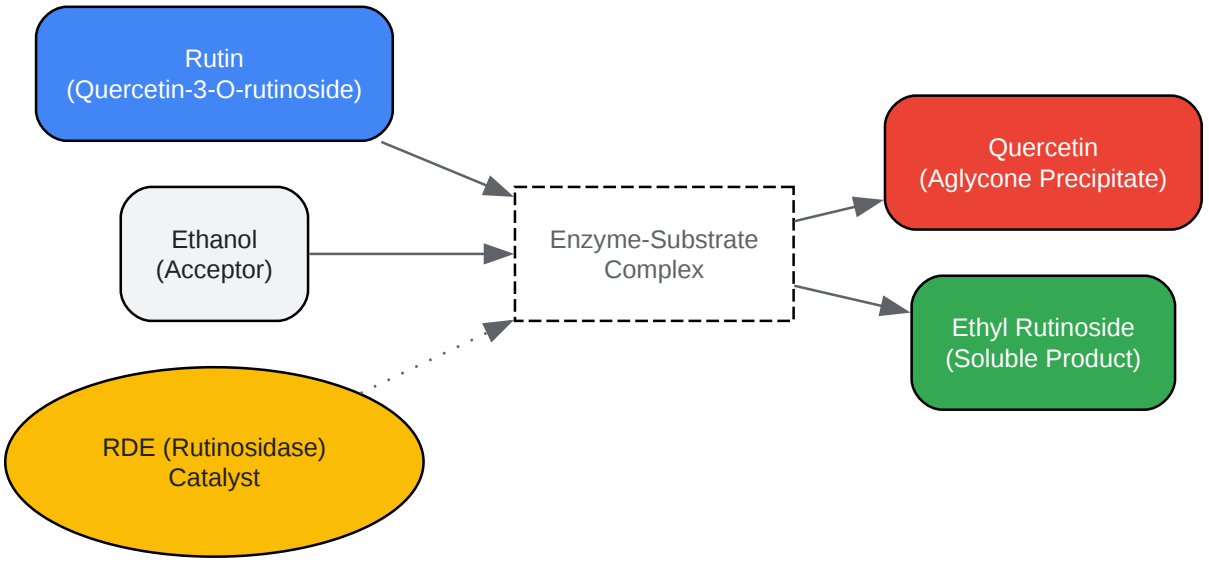
Production Strategy: Biocatalytic Ethanolysis

While chemical acid hydrolysis of Rutin yields **ethyl rutinoside**, it often leads to uncontrolled degradation into monosaccharides (glucose and rhamnose).[1] The biocatalytic method using Rutin-Degrading Enzymes (RDEs) naturally present in Tartary buckwheat is the superior, high-yield protocol.[1]

Mechanism of Action

The enzyme (a rutinosidase) acts via a transglycosylation mechanism where ethanol acts as the acceptor molecule for the rutinose moiety, displacing quercetin.[1]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Biocatalytic transglycosylation pathway converting Rutin to **Ethyl Rutinoside**.[1]

Experimental Protocol: High-Yield Synthesis

Based on optimized enzymatic degradation protocols (Yasuda et al., Suzuki et al.).[1]

Reagents:

- Rutin trihydrate (Purity >95%)[1]
- Tartary Buckwheat Flour (Source of RDE)[1][3]
- Ethanol (20% v/v aqueous solution)[1]
- Distilled Water

Step-by-Step Workflow:

- Enzyme Activation: Suspend 20 g of Tartary buckwheat flour in 100 mL of 20% (v/v) ethanol.
- Substrate Addition: Add 50 g of Rutin to the suspension. The high concentration of Rutin ensures the enzyme is saturated.

© 2026 BenchChem. All rights reserved.

- Incubation:
  - Temperature: Maintain at 40°C.
  - Time: Stir continuously for 24–48 hours.
  - Monitoring: Monitor reaction progress via TLC (Ethyl Acetate:Formic Acid:Water, 10:2:3). Look for the disappearance of the yellow Rutin spot and the appearance of the insoluble yellow Quercetin precipitate.
- Separation (Critical Step):
  - Filter the reaction mixture.
  - Solid Phase: Contains Quercetin (byproduct) and flour residue.[1] Discard or purify for Quercetin recovery.
  - Liquid Phase: Contains dissolved **Ethyl Rutinoside**.
- Purification:
  - Evaporate the filtrate under reduced pressure to remove ethanol.[4]
  - Load the aqueous concentrate onto a Diaion HP-20 (or equivalent non-polar resin) column.[1]
  - Wash: Elute with water to remove free sugars (glucose/rhamnose).[1]
  - Elution: Elute **Ethyl Rutinoside** with 10–20% ethanol.
- Crystallization: Concentrate the eluate and lyophilize to obtain pure **Ethyl Rutinoside** powder.

Analytical Validation (Self-Validating Systems)[1]

To ensure the integrity of the synthesized compound, use the following multi-modal validation logic.

© 2026 BenchChem. All rights reserved.

A. Thin Layer Chromatography (TLC)[1][6]

- Stationary Phase: Silica Gel 60 F254.
- Mobile Phase: Ethyl Acetate : Acetic Acid : Formic Acid : Water (10:1:1:2).[1]
- Visualization: Spray with 10%

  in ethanol and heat at 110°C.
- Result: **Ethyl rutinoside** appears as a dark spot (charring) distinct from the UV-active (yellow/fluorescent) spots of Rutin or Quercetin.[1] Note: **Ethyl rutinoside** is not UV active at 254nm/365nm due to lack of conjugation.

B. NMR Spectroscopy (Diagnostic Signals)

The presence of the ethyl group signals and the shift in the anomeric proton are definitive.[1]

© 2026 BenchChem. All rights reserved.

Nucleus	Chemical Shift (ppm)	Assignment	Diagnostic Value
1H NMR	1.15 (t, J=7.0 Hz)	(Ethyl)	Confirms ethylation.[1]
1H NMR	3.55 - 3.90 (m)	(Ethyl)	Confirms linkage to oxygen.[1]
1H NMR	4.23 (d, J=7.8 Hz)	H-1 (Glucose)	-configuration at anomeric center.[1]
1H NMR	4.58 (d, J=1.5 Hz)	H-1 (Rhamnose)	-configuration, confirming rutinose integrity.
13C NMR	15.2	(Ethyl)	Distinct from solvent ethanol if dried properly.[1]
13C NMR	102.1	C-1 (Glucose)	Typical for -glucosides.[1]

C. Mass Spectrometry (LC-MS)

- Mode: ESI (Positive).[1]
- Target Ion:

  at m/z 377.35 or

  at m/z 355.35.[1]
- Fragment Ions: Loss of ethyl group (m/z 309, rutinose fragment) confirms the alkyl linkage.[1]

Applications and Functional Utility

Surfactant Chemistry

© 2026 BenchChem. All rights reserved.

Ethyl rutinoside acts as a non-ionic surfactant (alkyl glycoside).[1]

- HLB Value: High (Hydrophilic).[1]
- Utility: Solubilizing agent for hydrophobic drugs. The short ethyl chain provides minimal micelle formation but increases the solubility of the disaccharide in organic synthesis media.

Transglycosylation Substrate

It serves as a donor substrate for enzymatic synthesis of more complex glycosides. Because the ethyl-anomeric bond is activated relative to the hydroxyl, it can be used to transfer the rutinose unit to other aglycones (e.g., terpene alcohols) using specific glycosidases.[1]

Analytical Marker

In the analysis of buckwheat products (noodles, tea), the presence of **Ethyl Rutinoside** is a specific marker of ethanol processing.[1] Its quantification helps determine if an extraction process used ethanol versus water, which is relevant for regulatory labeling of "natural extracts."[1]

References

- Suzuki, T., et al. (2005).[1] "Syntheses of R-β-rutinosides by rutin-degrading reaction." Journal of the Science of Food and Agriculture. Link[1]
- Yasuda, T., & Nakagawa, H. (1994).[1] "Purification and Characterization of the Rutin-degrading Enzymes in Tartary Buckwheat Seeds." Phytochemistry. Link
- Krewson, C. F., & Couch, J. F. (1952).[1] "Production of Rutin from Buckwheat." Journal of the American Pharmaceutical Association. Link[1]
- PubChem Database. "**Ethyl rutinoside** (Compound)."[1] National Center for Biotechnology Information. Link
- ChemicalBook. "**Ethyl Rutinoside** CAS 187539-57-7 Entry." Link

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 3-((6-O-(6-deoxy-alpha-L-mannopyranosyl)-beta-D-glucopyranosyl)oxy)-6-((diethylamino)methyl)-2-(3,4-dihydroxyphenyl)-5,7-dihydroxy-4H-1-benzopyran-4-one | C32H41NO16 | CID 5485265 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. newdrugapprovals.org [newdrugapprovals.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Ethyl Rutinoside: Technical Synthesis, Characterization, and Application Profile[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1149303/docs#ethyl-rutinoside-technical-synthesis-characterization-and-application-profile-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.